

Application Notes and Protocols for 4,4'-Dimethoxybiphenyl

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Compound of Interest

Compound Name: *4,4'-Dimethoxy-1,1'-biphenyl*

Cat. No.: *B188815*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety information, handling procedures, and experimental protocols for 4,4'-dimethoxybiphenyl. The information is intended to guide laboratory practices and support research and development activities involving this compound.

Safety and Handling

Proper handling of 4,4'-dimethoxybiphenyl is crucial to ensure laboratory safety. This section summarizes the key safety data and recommended procedures.

Hazard Identification

While comprehensive toxicological data for 4,4'-dimethoxybiphenyl is not readily available, it is prudent to handle it with the care afforded to all laboratory chemicals. Some safety data sheets indicate that the toxicological properties have not been fully investigated. It is important to avoid inhalation of dust, and contact with skin and eyes.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling 4,4'-dimethoxybiphenyl:

PPE Category	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Safety goggles and, where splashing is possible, a face shield.	Must meet appropriate national standards (e.g., ANSI Z87.1 in the US).
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended. Inspect gloves for tears or punctures before use and replace them if compromised. For prolonged contact, consult the glove manufacturer's resistance data.
Body Protection	Laboratory coat.	A flame-resistant lab coat should be worn and fully buttoned to protect skin and clothing from accidental spills.
Respiratory Protection	N95 Respirator or work in a certified chemical fume hood.	Use a fume hood to minimize inhalation of dust. If a fume hood is not available or if dust generation is significant, a NIOSH-approved respirator with a particulate filter is necessary. [1] [2]

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Consult a physician if irritation persists.[3]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[3]

Handling and Storage

- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid dust formation.[4] Avoid direct contact with skin, eyes, and clothing.[4] After handling, wash hands and face thoroughly.[4]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[4] Keep away from strong oxidizing agents.[4]

Physicochemical Properties

Property	Value	Reference
Chemical Formula	$C_{14}H_{14}O_2$	
Molecular Weight	214.26 g/mol	[1]
Appearance	Solid	[1]
Melting Point	179-180 °C (sublimes)	[1]
Boiling Point	Not available	
Solubility	Data not readily available for many common solvents. A protocol for determination is provided in Section 3.3.	
Vapor Pressure	Not available	
CAS Number	2132-80-1	[1]

Experimental Protocols

This section provides detailed protocols for the synthesis of 4,4'-dimethoxybiphenyl and its application in a biological assay. A protocol for determining its solubility is also included.

Synthesis of 4,4'-Dimethoxybiphenyl via Suzuki-Miyaura Coupling

This protocol describes the synthesis of 4,4'-dimethoxybiphenyl from 4-bromoanisole and 4-methoxyphenylboronic acid using a palladium catalyst.

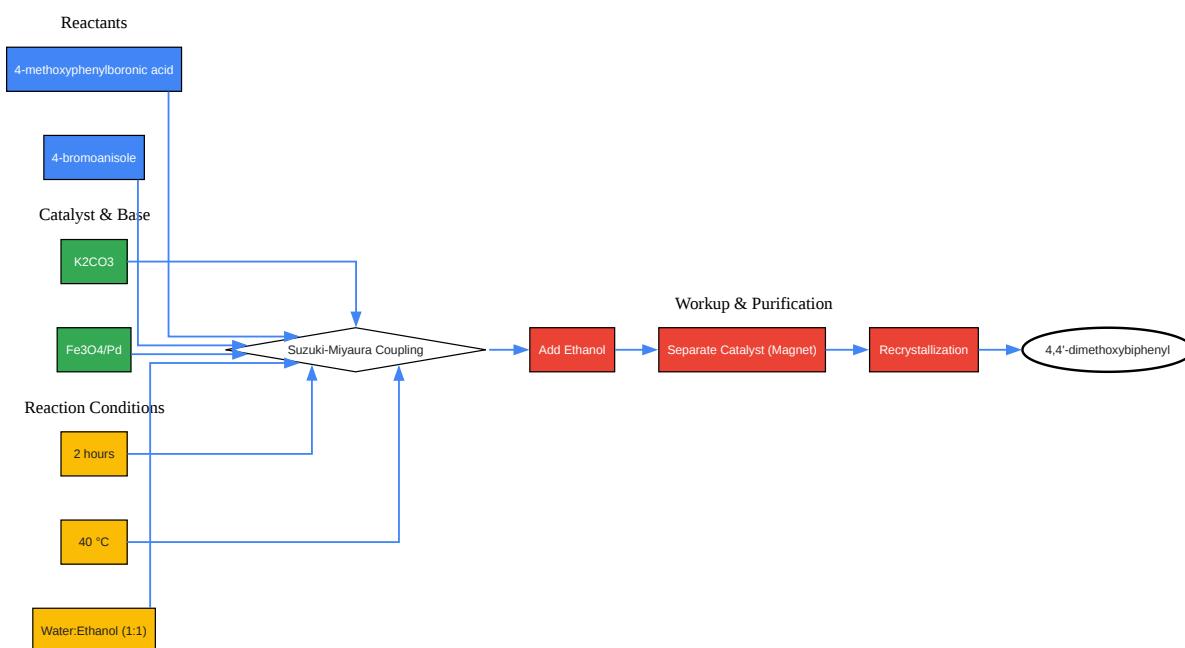
Materials:

- 4-bromoanisole
- 4-methoxyphenylboronic acid
- Fe_3O_4/Pd catalyst
- Potassium carbonate (K_2CO_3)

- Ethanol
- Water
- Round bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Thin-layer chromatography (TLC) supplies

Procedure:

- To a round bottom flask, add 10 mg of $\text{Fe}_3\text{O}_4/\text{Pd}$ catalyst, 1 mmol of 4-bromoanisole, 1.1 mmol of 4-methoxyphenylboronic acid, and 2 mmol of potassium carbonate.
- Add 3 mL of a 1:1 water-ethanol mixture to the flask.
- Stir the resulting mixture at 40 °C for 2 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, add 5 mL of ethanol to the mixture.
- Separate the catalyst from the solution using a magnet.
- Purify the product by recrystallization.
- Characterize the final product using techniques such as NMR and FT-IR spectroscopy.

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Suzuki-Miyaura synthesis of 4,4'-dimethoxybiphenyl.

Tyrosinase Inhibition Assay

4,4'-dimethoxybiphenyl has been investigated for its potential to inhibit tyrosinase, a key enzyme in melanin synthesis. This protocol provides a general method for assessing its inhibitory activity.

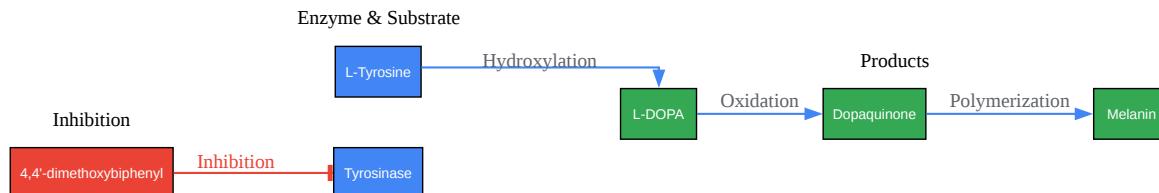
Materials:

- 4,4'-dimethoxybiphenyl
- Mushroom tyrosinase
- L-tyrosine or L-DOPA (substrate)
- Phosphate buffer (e.g., 0.1 M, pH 6.8)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare a stock solution of 4,4'-dimethoxybiphenyl in a suitable solvent (e.g., DMSO).
- Prepare a series of dilutions of the test compound in phosphate buffer.
- In a 96-well plate, add a specific volume of each dilution of the test compound. Include a positive control (e.g., kojic acid) and a negative control (buffer only).
- Add a solution of mushroom tyrosinase to each well and incubate for a short period (e.g., 10 minutes at 25 °C).
- Initiate the reaction by adding the substrate (L-tyrosine or L-DOPA) to each well.
- Immediately measure the absorbance at a specific wavelength (e.g., 475-490 nm) over time using a microplate reader.
- Calculate the rate of reaction for each concentration of the test compound.

- Determine the percent inhibition of tyrosinase activity for each concentration and, if possible, calculate the IC₅₀ value.



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Inhibition of the melanin synthesis pathway by 4,4'-dimethoxybiphenyl.

Protocol for Determining Solubility

As quantitative solubility data for 4,4'-dimethoxybiphenyl in common laboratory solvents is not widely available, this protocol outlines a method for its determination.

Materials:

- 4,4'-dimethoxybiphenyl
- A selection of organic solvents (e.g., ethanol, methanol, DMSO, acetone)
- Vials with screw caps
- Thermostatically controlled shaker or agitator
- Centrifuge
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

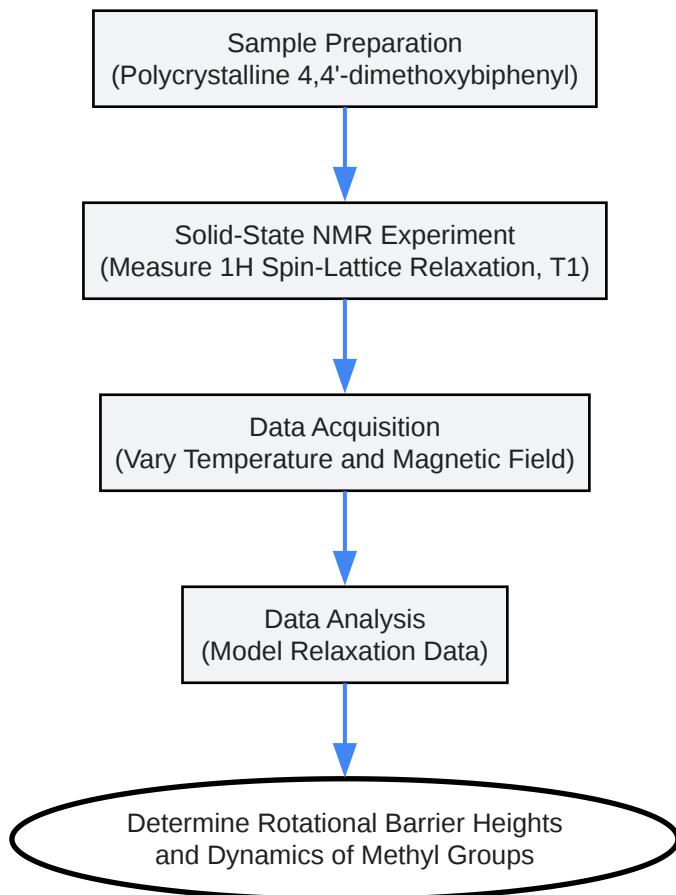
Procedure:

- Add an excess amount of 4,4'-dimethoxybiphenyl to a known volume of the selected solvent in a vial. The presence of undissolved solid is necessary to ensure a saturated solution.
- Seal the vial and place it in a thermostatically controlled shaker at a constant temperature (e.g., 25 °C) for a sufficient time to reach equilibrium (e.g., 24-48 hours).
- After equilibration, centrifuge the vial to pellet the undissolved solid.
- Carefully withdraw a known volume of the clear supernatant.
- Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of 4,4'-dimethoxybiphenyl in the diluted sample using a calibrated HPLC or UV-Vis spectrophotometer.
- Calculate the original concentration in the saturated solution to determine the solubility in units such as mg/mL or mol/L.

Advanced Applications

Study of Intramolecular Motion by Solid-State NMR

4,4'-dimethoxybiphenyl has been used as a model compound to study the dynamics of methyl group rotation and methoxy group libration in the solid state. This is typically investigated using solid-state Nuclear Magnetic Resonance (NMR) spectroscopy, particularly by measuring ^1H spin-lattice relaxation times (T_1) at various temperatures and magnetic field strengths. While a detailed, step-by-step protocol for this specific molecule is highly dependent on the available NMR instrumentation, the general workflow is as follows:



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General workflow for studying intramolecular motion using solid-state NMR.

This type of study provides fundamental insights into the conformational dynamics of molecules in the solid state, which is relevant for understanding the physical properties of materials.

Waste Disposal

Dispose of 4,4'-dimethoxybiphenyl and any contaminated materials in accordance with local, state, and federal regulations. It should be treated as chemical waste and disposed of in a designated, labeled container. Do not dispose of it down the drain or in regular trash. Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.

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